

Application Note: Quantification of Propyl Nicotinate in Skin Tissue using LC-MS/MS

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Compound of Interest

Compound Name: *Propyl nicotinate*

CAS No.: 7681-15-4

Cat. No.: B1678748

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Introduction

Propyl nicotinate, the propyl ester of nicotinic acid (niacin), is utilized in topical pharmaceutical and cosmetic formulations for its rubefacient and vasodilatory properties.^[1] These effects are primarily mediated through the release of prostaglandins, leading to increased cutaneous blood flow.^{[2][3][4]} The quantification of **propyl nicotinate** in skin tissue is crucial for pharmacokinetic studies, formulation development, and toxicological assessments to understand its penetration, distribution, and local concentration at the site of action.

This application note details a robust and sensitive method for the extraction and quantification of **propyl nicotinate** in skin tissue homogenates using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method employs a protein precipitation step followed by liquid-liquid extraction for sample cleanup, ensuring high recovery and minimal matrix effects.

Principle of the Method

Skin tissue samples are first homogenized to ensure uniformity. An internal standard (IS), Propyl-d7 Nicotinate, is added to the homogenate to correct for variability during sample preparation and analysis. Proteins are then precipitated using a cold organic solvent.

Subsequently, **propyl nicotinate** and the IS are extracted from the aqueous matrix into an organic solvent. The resulting extract is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

Chromatographic separation is achieved on a C18 reversed-phase column. Detection and quantification are performed using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization (ESI+). The method is validated for its linearity, accuracy, precision, and recovery.

Experimental Protocols

Materials and Reagents

- **Propyl Nicotinate** ($\geq 98\%$ purity)
- Propyl-d7 Nicotinate (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ethyl Acetate (HPLC grade)
- Phosphate Buffered Saline (PBS), pH 7.4
- Blank skin tissue (from appropriate species)

Preparation of Standard and Quality Control (QC)

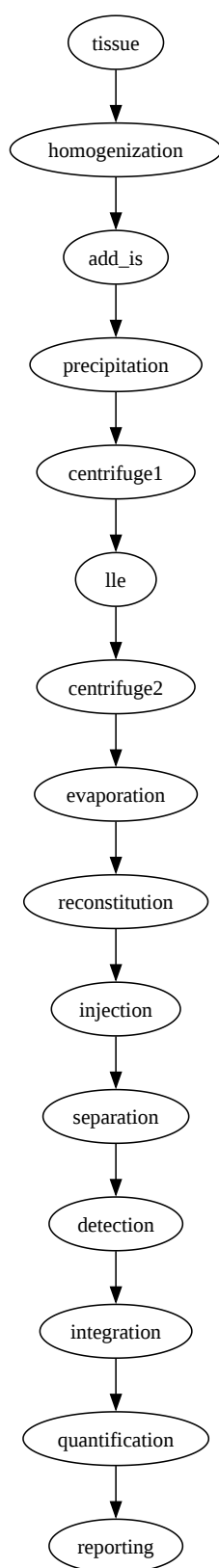
Samples

- **Primary Stock Solutions (1 mg/mL):** Prepare separate stock solutions of **propyl nicotinate** and propyl-d7 nicotinate in methanol.

- Working Standard Solutions: Serially dilute the **propyl nicotinate** primary stock solution with 50:50 (v/v) methanol:water to prepare working standard solutions for the calibration curve.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the propyl-d7 nicotinate primary stock solution with methanol.
- Calibration Standards and QC Samples: Spike appropriate amounts of the working standard solutions into blank skin tissue homogenate to prepare calibration standards and quality control samples at low, medium, and high concentrations.

Sample Preparation from Skin Tissue

- Homogenization: Accurately weigh approximately 100 mg of skin tissue. Add 500 µL of cold PBS (pH 7.4) and homogenize using a bead beater or rotor-stator homogenizer until a uniform suspension is obtained.^[5] Keep samples on ice during homogenization.
- Spiking with IS: To a 100 µL aliquot of the tissue homogenate, add 10 µL of the 100 ng/mL IS working solution.
- Protein Precipitation: Add 400 µL of cold acetonitrile to the sample. Vortex vigorously for 1 minute to precipitate proteins.
- Centrifugation: Centrifuge the samples at 14,000 x g for 10 minutes at 4°C.
- Liquid-Liquid Extraction: Transfer the supernatant to a clean tube. Add 1 mL of ethyl acetate and vortex for 2 minutes. Centrifuge at 3,000 x g for 5 minutes to separate the layers.
- Evaporation: Carefully transfer the upper organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid). Vortex to ensure complete dissolution and transfer to an autosampler vial for LC-MS/MS analysis.



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Caption: Experimental workflow for **propyl nicotinate** quantification.

LC-MS/MS Method

- LC System: UHPLC system
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Gradient:
 - 0-0.5 min: 10% B
 - 0.5-3.0 min: 10% to 90% B
 - 3.0-4.0 min: 90% B
 - 4.0-4.1 min: 90% to 10% B
 - 4.1-5.0 min: 10% B (Re-equilibration)
- MS System: Triple Quadrupole Mass Spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions: (Hypothetical values, require experimental optimization)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Propyl Nicotinate	166.1	124.1	15
Propyl Nicotinate (Quant)	166.1	78.1	25
Propyl-d7 Nicotinate (IS)	173.1	131.1	15

Data Presentation

Table 1: Calibration Curve Data

Concentration (ng/mL)	Analyte Peak Area	IS Peak Area	Peak Area Ratio (Analyte/IS)
1	1,520	98,500	0.0154
5	7,850	99,100	0.0792
10	15,900	101,200	0.1571
50	81,200	100,500	0.8080
100	165,300	99,800	1.6563
250	420,100	100,100	4.1968
500	835,600	99,200	8.4234

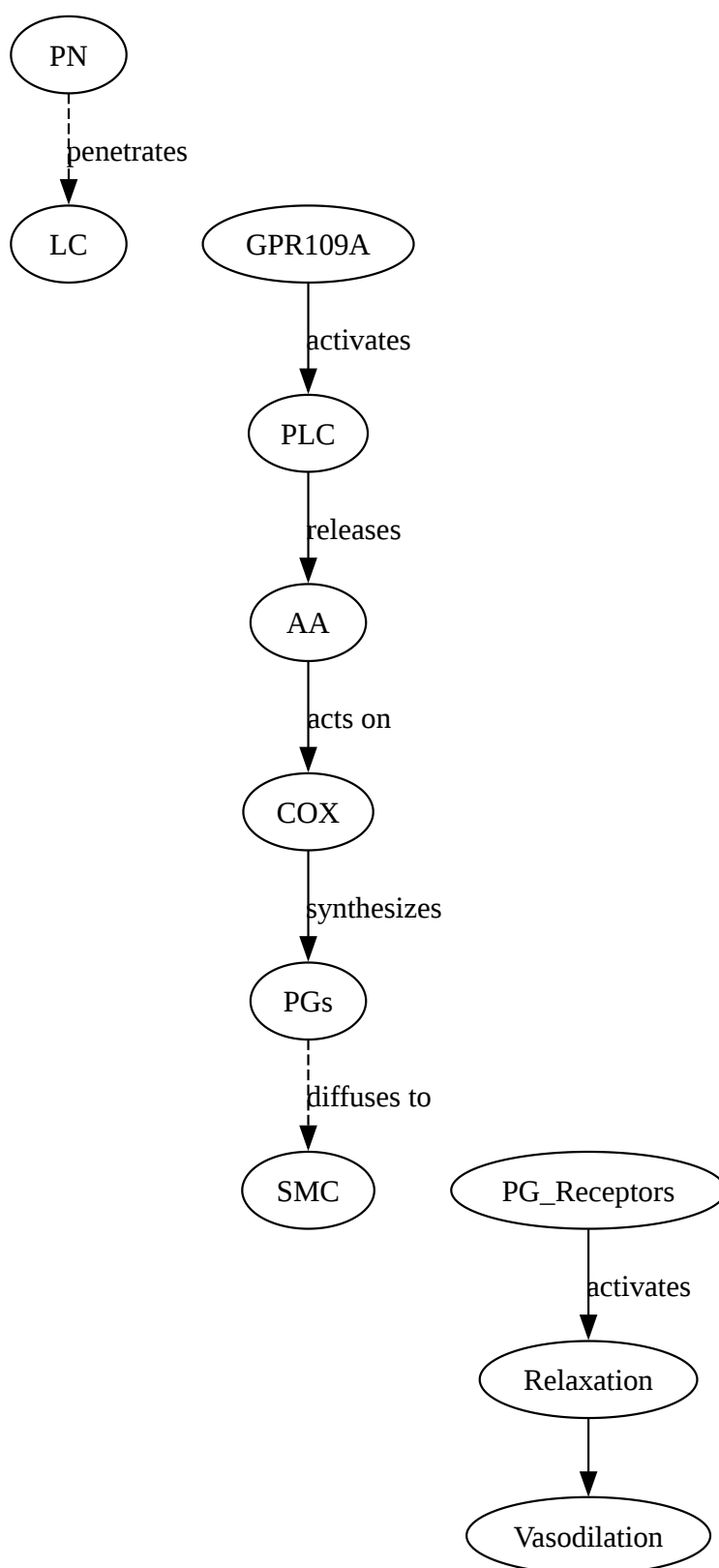
Linear Regression: $y = 0.0169x - 0.0015$ Correlation Coefficient (r^2): > 0.998

Table 2: Method Validation Summary

Parameter	QC Low (3 ng/mL)	QC Mid (75 ng/mL)	QC High (400 ng/mL)	Acceptance Criteria
Intra-day Precision (%CV, n=6)	5.8%	3.5%	2.9%	≤ 15% (≤ 20% for LLOQ)
Inter-day Precision (%CV, n=18)	7.2%	4.8%	4.1%	≤ 15% (≤ 20% for LLOQ)
Accuracy (% Bias)	+4.5%	-2.1%	-1.8%	± 15% (± 20% for LLOQ)
Recovery (%)	88%	92%	91%	Consistent and reproducible
Matrix Effect (%)	95%	98%	97%	85-115%
LLOQ (ng/mL)	1.0	-	-	S/N > 10, within ±20% accuracy/precision

Signaling Pathway

Propyl nicotinate, similar to other nicotinic acid esters, induces vasodilation primarily through a prostaglandin-mediated pathway. Upon topical application and penetration into the skin, it is thought to activate G-protein coupled receptors (GPR109A) on Langerhans cells. This activation stimulates the arachidonic acid cascade, leading to the synthesis and release of prostaglandins, particularly Prostaglandin D2 (PGD2) and Prostaglandin E2 (PGE2). These prostaglandins then act on their respective receptors (DP1, EP2, EP4) on the vascular smooth muscle cells of dermal capillaries, causing relaxation and subsequent vasodilation, which manifests as erythema (redness) and a sensation of warmth.



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Caption: **Propyl nicotinate**-induced vasodilation pathway.

Conclusion

The LC-MS/MS method described provides a sensitive, specific, and reliable approach for the quantification of **propyl nicotinate** in skin tissue. The sample preparation protocol, involving protein precipitation and liquid-liquid extraction, effectively removes matrix interferences, leading to accurate and precise results. This method is well-suited for researchers, scientists, and drug development professionals engaged in dermatological and pharmacokinetic studies of topically applied nicotines.

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References

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